

Essential Safety and Logistical Information for Handling MRL-871

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Compound of Interest

Compound Name: MRL-871

Cat. No.: B15544042

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For researchers, scientists, and drug development professionals, the proper handling and disposal of potent, biologically active small molecules like **MRL-871** are paramount for ensuring laboratory safety and maintaining experimental integrity. This document provides essential, immediate safety and logistical information, including operational and disposal plans for **MRL-871**, a potent and allosteric retinoic acid receptor-related orphan receptor γ (ROR γ) inverse agonist.^[1]

Personal Protective Equipment (PPE)

Given the potent nature of **MRL-871** and the lack of comprehensive public safety data, a cautious approach to personal protective equipment is warranted. The following table outlines the recommended PPE for handling this compound.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a certified respirator with appropriate particulate filters.- Disposable, solid-front lab coat with tight-fitting cuffs.- Double chemical-resistant gloves (e.g., nitrile).- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is critical. Double-gloving provides an extra barrier against dermal exposure.
Solution Preparation and Handling	- Chemical fume hood or other suitable ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial to minimize exposure and prevent contamination.

- Preparation and Pre-Handling:
 - Consult the Safety Data Sheet (SDS) and conduct a thorough risk assessment for the specific procedures being undertaken.
 - Ensure a chemical fume hood or other containment device is certified and functioning correctly.
 - Decontaminate the work surface before and after handling.
 - Prepare a spill kit appropriate for the quantities of **MRL-871** and solvents being used.

- Compound Handling:
 - Wear the appropriate PPE as outlined in the table above.
 - When weighing the solid form of **MRL-871**, do so within a ventilated balance enclosure or a chemical fume hood to minimize inhalation exposure.
 - When preparing solutions, handle all materials within a certified chemical fume hood.
 - For reconstitution, **MRL-871** is often dissolved in DMSO.^[1]
- Post-Handling and Decontamination:
 - Decontaminate all equipment and work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a suitable cleaning agent.
 - Carefully doff PPE to avoid cross-contamination.
 - Dispose of all contaminated materials as hazardous waste.

Disposal Plan

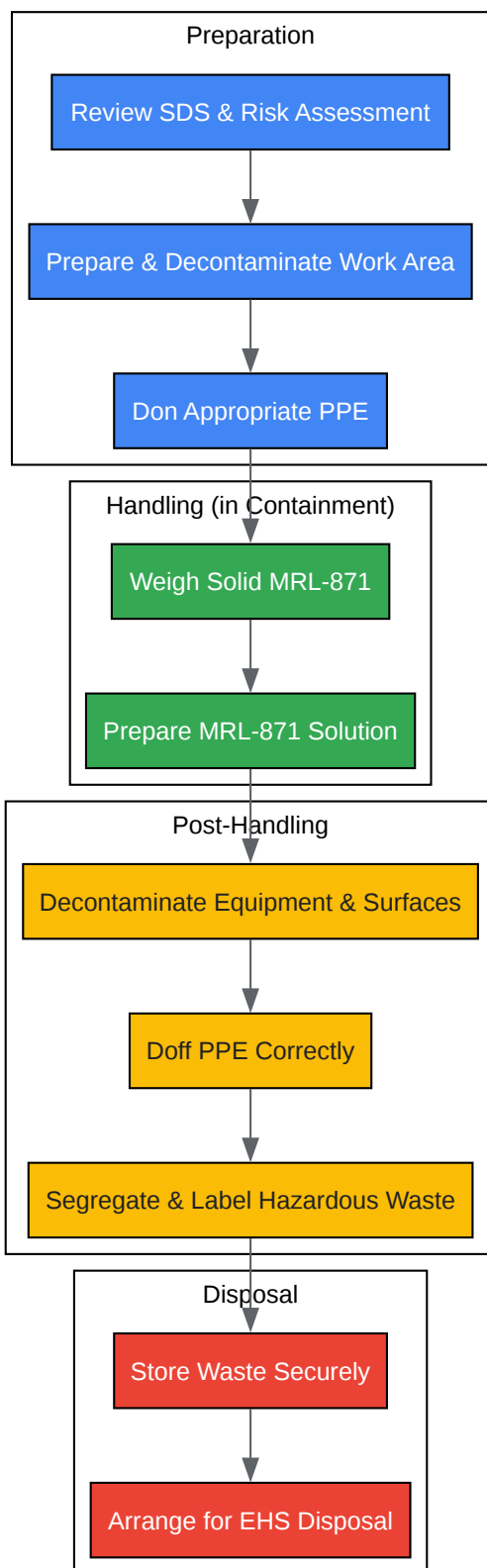
The disposal of **MRL-871** and all contaminated materials must be managed as hazardous waste to prevent environmental contamination and accidental exposure.

- Unused/Expired Compound: Do not dispose of **MRL-871** down the drain or in regular trash. Collect it in a clearly labeled, sealed container for hazardous waste.
- Contaminated Labware: All disposable labware that has come into contact with **MRL-871** (e.g., pipette tips, tubes, vials) must be collected in a designated hazardous waste container.
- Contaminated PPE: Gloves, disposable lab coats, and other contaminated PPE should be placed in a sealed bag and disposed of as hazardous chemical waste.
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the collection and disposal of hazardous waste in accordance with local, state, and federal regulations.

Quantitative Data Summary

Parameter	Value	Source
CAS Number	1392809-08-3	[1] [2] [3]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month.	[1]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **MRL-871**.

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